

Personal protective equipment for handling 17(R)-Resolvin D3

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Compound of Interest

Compound Name: 17(R)-Resolvin D3

Cat. No.: B10782903

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Essential Safety and Handling Guide for 17(R)-Resolvin D3

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of specialized pro-resolving mediators like **17(R)-Resolvin D3** is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to foster a secure laboratory environment and build confidence in handling this bioactive lipid.

Personal Protective Equipment (PPE) and Immediate Safety Measures

When working with **17(R)-Resolvin D3**, adherence to the following personal protective equipment guidelines is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

Protection Type	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles.	Protects against splashes of the ethanol solution.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact with the compound and solvent.
Body Protection	Laboratory coat.	Protects clothing and skin from accidental spills.

Work Environment:

- Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.
- Ensure an eyewash station and safety shower are readily accessible.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **17(R)-Resolvin D3** from the moment it is received to its final disposal is critical for laboratory safety and experimental integrity.

Step-by-Step Handling Procedure:

- Receiving and Storage:
 - Upon receipt, immediately transfer the product to a freezer set at -20°C for long-term storage.
 - **17(R)-Resolvin D3** is supplied as a solution in ethanol. Keep the container tightly sealed to prevent solvent evaporation and potential degradation of the compound.
- Preparation for Use:
 - Before opening, allow the vial to warm to room temperature to prevent condensation from entering the container.
 - If necessary, briefly centrifuge the vial to ensure the entire sample is at the bottom.

- Handling and Dispensing:
 - All handling of the **17(R)-Resolvin D3** solution should be conducted in a well-ventilated fume hood.
 - Use calibrated micropipettes with appropriate tips to accurately dispense the required volume.
 - Avoid direct contact with the solution.
- In Case of a Spill:
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Place the absorbent material into a sealed container for proper disposal.
 - Ventilate the area and wash the spill site after the material has been completely removed.

Disposal Plan

Proper disposal of **17(R)-Resolvin D3** and any contaminated materials is crucial to prevent environmental contamination and comply with regulations.

- Unused Material and Solutions: Unused **17(R)-Resolvin D3** solution should be disposed of as hazardous chemical waste.^[1]^[2] Collect in a designated, labeled waste container for flammable liquids.^[2] Do not dispose of it down the drain.
- Contaminated Labware: Disposable items such as pipette tips, tubes, and gloves that have come into contact with **17(R)-Resolvin D3** should be placed in a sealed bag and disposed of as hazardous solid waste.
- Compliance: All waste disposal must be in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

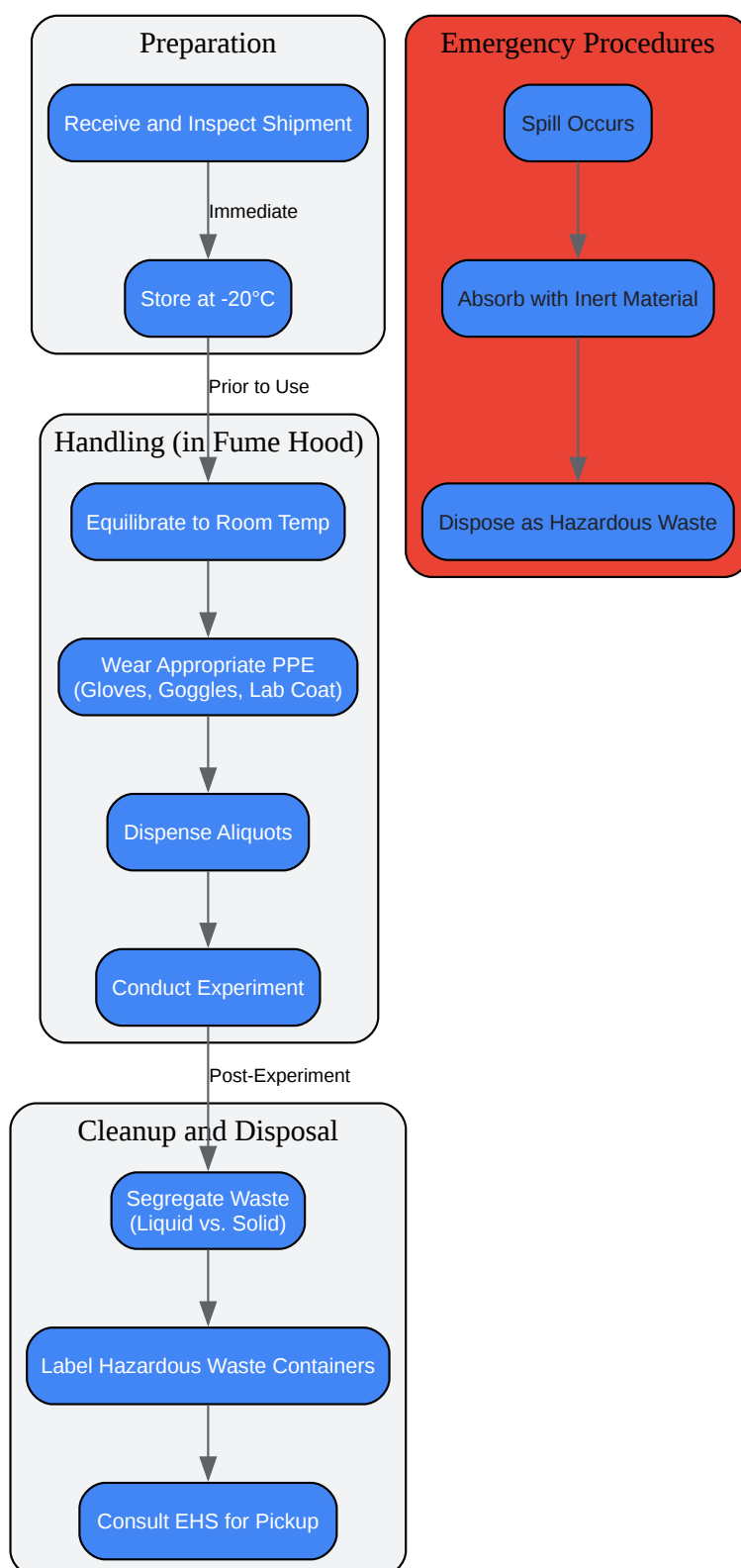
Quantitative Data Summary

The following table summarizes key quantitative information for **17(R)-Resolvin D3**.

Property	Value	Source
Formal Name	(4S,5Z,7E,9E,11R,13Z,15E,17R,19Z)-4,11,17-trihydroxy-5,7,9,13,15,19-docosahexaenoic acid	Cayman Chemical
CAS Number	1427475-53-3	Cayman Chemical
Molecular Formula	C ₂₂ H ₃₂ O ₅	Cayman Chemical
Formula Weight	376.5 g/mol	Cayman Chemical
Purity	≥90%	Cayman Chemical
Supplied As	A solution in ethanol	Cayman Chemical
Storage Temperature	-20°C	Cayman Chemical
Stability	≥ 1 year at -20°C	Cayman Chemical

Experimental Workflow and Safety Protocol

The following diagram illustrates the logical flow of operations and safety precautions for handling **17(R)-Resolvin D3**.



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Caption: Workflow for safe handling of **17(R)-Resolvin D3**.

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References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
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